

Standard Operating Procedure for Safe Handling of C-Veratrolylglycol

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Compound of Interest

Compound Name: C-Veratrolylglycol

Cat. No.: B192641

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Disclaimer: This Standard Operating Procedure (SOP) has been developed based on the chemical structure of **C-Veratrolylglycol** and safety data from related compounds, including veratric acid, veratrole, and glycols. No specific Material Safety Data Sheet (MSDS) or comprehensive safety data for **C-Veratrolylglycol** has been found. Therefore, this SOP provides guidance based on extrapolation and the precautionary principle. All users should exercise caution and consult with their institution's safety officer before handling this compound.

Hazard Identification

C-Veratrolylglycol is a compound for which specific toxicological data is not readily available. Based on its structural components (veratroyl group and glycol backbone), the following potential hazards should be considered:

- Skin and Eye Irritation: Similar to veratric acid, **C-Veratrolylglycol** may cause skin and serious eye irritation.[\[1\]](#)[\[2\]](#)
- Respiratory Tract Irritation: Inhalation of dust or aerosols may cause respiratory irritation.[\[1\]](#)
- Harmful if Swallowed: Based on the oral toxicity of related compounds like veratrole, **C-Veratrolylglycol** may be harmful if ingested.
- Allergic Skin Reaction: Some related compounds can cause allergic skin reactions.[\[1\]](#)

Refer to the table below for a summary of data from related compounds.

Data Presentation: Properties of Related Compounds

Property	Veratric Acid	Veratrole	Propylene Glycol
CAS Number	93-07-2[3]	91-16-7	57-55-6
Molecular Formula	C9H10O4	C8H10O2	C3H8O2
Molecular Weight	182.17 g/mol	138.16 g/mol	76.09 g/mol
Appearance	White to pale yellow powder	Colorless liquid	Colorless liquid
Melting Point	179-182 °C	22.5 °C	-59 °C
Boiling Point	302-303 °C (est.)	206-207 °C	188.2 °C
LD50 (Oral, Rat)	Not available	890 mg/kg	20,000 mg/kg
LD50 (Intraperitoneal, Mouse)	>800 mg/kg	Not available	Not available
Hazards	Skin irritant, serious eye irritant, may cause respiratory irritation	Harmful if swallowed	May cause slight eye irritation

Experimental Protocols: Safe Handling Procedures Engineering Controls

- Work with **C-Veratroylglycol** in a certified chemical fume hood to minimize inhalation exposure.
- Ensure a safety shower and eyewash station are readily accessible.

Personal Protective Equipment (PPE)

- **Gloves:** Wear nitrile or other chemically resistant gloves. Inspect gloves for integrity before use and dispose of them after handling the compound.
- **Eye Protection:** Chemical safety goggles are mandatory.
- **Lab Coat:** A full-sleeved lab coat should be worn at all times.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols outside of a fume hood, a NIOSH-approved respirator with an appropriate cartridge should be used.

Handling and Storage

- **Handling:**
 - Avoid creating dust.
 - Wash hands thoroughly after handling.
 - Do not eat, drink, or smoke in the laboratory.
- **Storage:**
 - Store in a tightly sealed, properly labeled container.
 - Keep in a cool, dry, and well-ventilated area.
 - Store away from strong oxidizing agents.

Spill and Emergency Procedures

- **Small Spills:**
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, absorb liquid spills with an inert material (e.g., vermiculite, sand) or gently sweep up solid spills.
 - Place the waste in a sealed container for proper disposal.

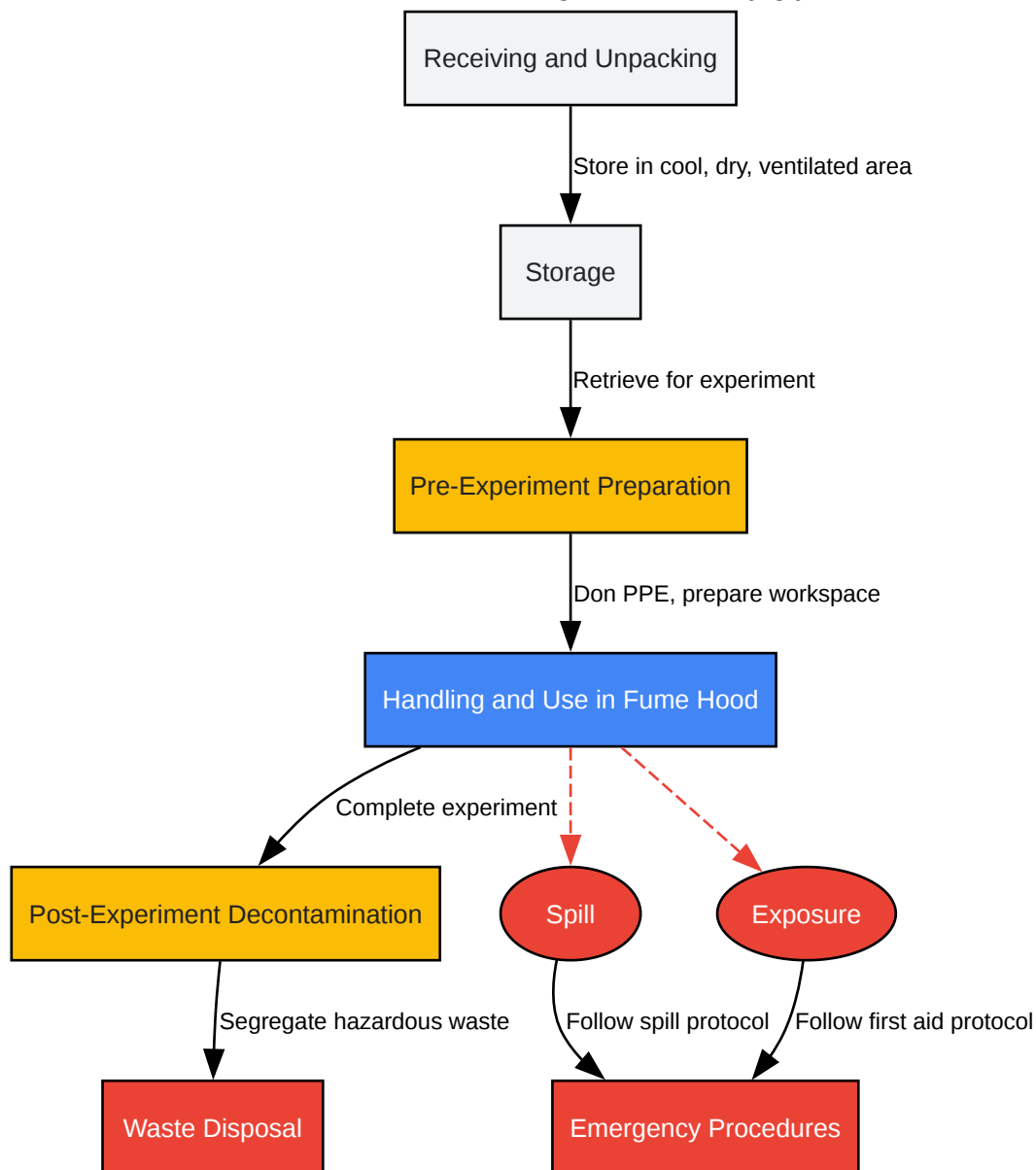
- Clean the spill area with soap and water.
- Large Spills:
 - Evacuate the area and prevent entry.
 - Contact your institution's emergency response team.
- First Aid:
 - In case of eye contact: Immediately flush with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.
 - In case of skin contact: Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.
 - If inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
 - If swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Waste Disposal

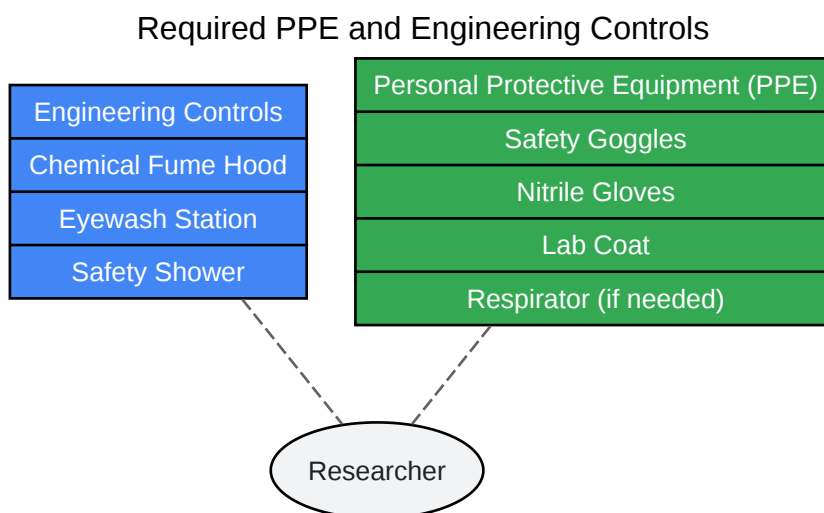
- Dispose of **C-Veratroylglycol** and any contaminated materials as hazardous chemical waste in accordance with local, state, and federal regulations.
- Do not pour waste down the drain.

Visualization

Workflow for Safe Handling of C-Veratroylglycol

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Caption: Safe Handling Workflow Diagram.



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Caption: Required PPE and Controls.

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